

Hexafluoroglutaric Anhydride: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Hexafluoroglutaric anhydride*

Cat. No.: *B1294290*

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Introduction: **Hexafluoroglutaric anhydride** (CAS No. 376-68-1), a fluorinated derivative of glutaric anhydride, is a reactive chemical intermediate of significant interest in various fields of chemical synthesis, including polymer chemistry, materials science, and drug development. Its unique properties, imparted by the presence of fluorine atoms, make it a valuable building block for the synthesis of novel molecules with enhanced thermal stability, chemical resistance, and specific biological activities. This technical guide provides a comprehensive overview of the commercial availability, key properties, and potential applications of **Hexafluoroglutaric anhydride**, with a focus on providing practical information for researchers and professionals in the field.

Commercial Availability and Suppliers

Hexafluoroglutaric anhydride is commercially available from a range of chemical suppliers. The purity and available quantities vary by supplier, catering to both small-scale research and larger-scale development needs. Below is a summary of prominent suppliers and their typical offerings.

Supplier	Purity	Available Quantities
SynQuest Laboratories	98%	5 g, 25 g, 100 g, Bulk
Thermo Scientific Chemicals	97%	1 g, 5 g
Sigma-Aldrich	97%	5 g
Santa Cruz Biotechnology	N/A	Inquire for availability
Alfa Chemistry	96%	Inquire for availability
TCI Chemical	>97.0%	1 g, 5 g, 25 g
Matrix Scientific	97%	5 g, 25 g
LookChem	97%, 98%	Various
ChemicalBook	98%, 99%	Inquire for availability

Note: Availability and product specifications are subject to change. It is recommended to consult the suppliers' websites for the most current information. Sigma-Aldrich has noted that their product is discontinued, but technical service may offer assistance in finding alternatives.

Physicochemical Properties

Hexafluoroglutaric anhydride is a clear, colorless to pale yellow liquid with a molecular weight of 222.04 g/mol and the empirical formula C₅F₆O₃. Key physical properties are summarized in the table below.

Property	Value	Reference
Boiling Point	72 °C (lit.)	[1]
Density	1.654 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.324 (lit.)	[1]
Flash Point	Not applicable	[2]
Vapor Pressure	87.5 mmHg at 25°C	[3]

Experimental Protocols

Due to its reactivity, **Hexafluoroglutaric anhydride** can be employed in a variety of chemical transformations. A common application is the acylation of nucleophiles such as amines and alcohols to introduce the hexafluoroglutaryl moiety. While specific protocols for **Hexafluoroglutaric anhydride** are not readily available in public literature, a general procedure for the acylation of primary amines with an anhydride can be adapted.

General Protocol for N-Acylation of a Primary Amine:

Materials:

- **Hexafluoroglutaric anhydride**
- Primary amine
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and stirring apparatus
- Thin-layer chromatography (TLC) supplies for reaction monitoring

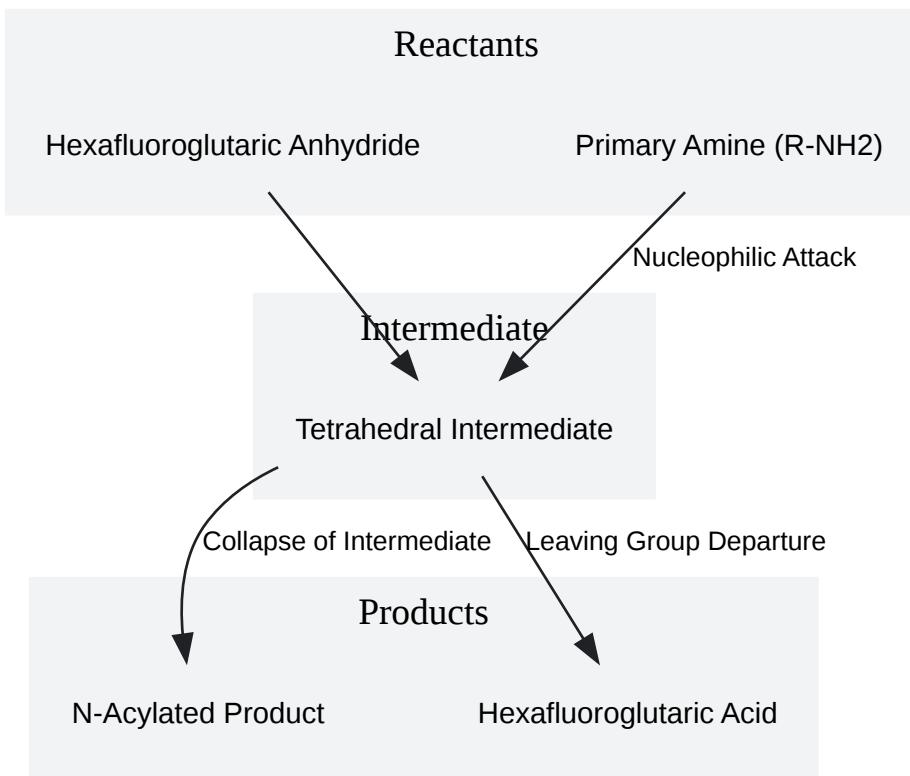
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, dissolve the primary amine (1.0 equivalent) in the chosen anhydrous aprotic solvent.
- Addition of Base: Add the tertiary amine base (1.1 equivalents) to the solution and stir for 5-10 minutes at room temperature.

- Addition of Anhydride: Dissolve **Hexafluoroglutaric anhydride** (1.05 equivalents) in the anhydrous aprotic solvent and add it dropwise to the stirred amine solution at 0 °C (ice bath).
- Reaction Monitoring: Allow the reaction mixture to warm to room temperature and stir for 2-24 hours. Monitor the progress of the reaction by TLC until the starting amine is consumed.
- Work-up: Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and separate the organic layer.
- Extraction and Washing: Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to afford the desired N-acylated product.

Visualizations

To aid in understanding the workflow and chemical transformations involving **Hexafluoroglutaric anhydride**, the following diagrams are provided.



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